

Mesityllithium: A Technical Overview of its Core Properties

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Compound of Interest

Compound Name: **Mesityllithium**

Cat. No.: **B1247292**

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical reagents is paramount. This document provides a concise technical summary of the molecular formula and weight of **mesityllithium**, a crucial organolithium reagent.

Core Molecular Data

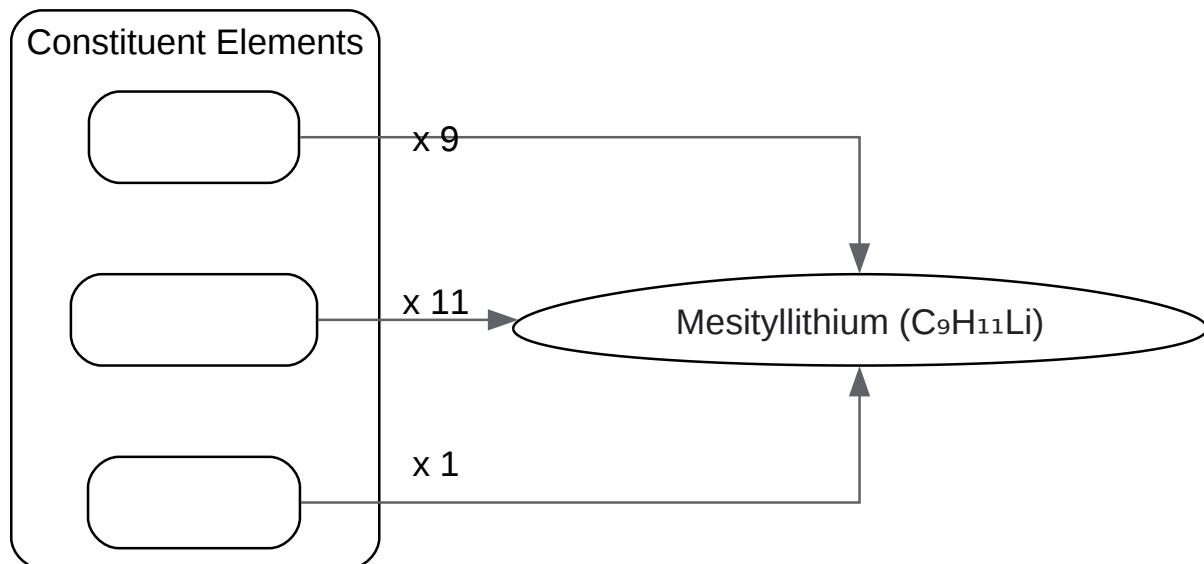
Mesityllithium is an organolithium compound valued for its strong basicity and steric hindrance. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C ₉ H ₁₁ Li
Molecular Weight	126.12 g/mol
Exact Mass	126.10207879 g/mol

The molecular formula of **mesityllithium** is C₉H₁₁Li.^{[1][2][3][4][5]} Its molecular weight is approximately 126.12 g/mol .^{[1][3][6]} More precise measurements indicate an exact mass of 126.10207879 g/mol .^{[1][2]}

Logical Representation of Molecular Composition

The relationship between the constituent elements and the final compound can be visualized as a straightforward composition.



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Caption: Elemental composition of **Mesityllithium**.

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